

# Application Notes and Protocols for Ethenebis(triphenylphosphine)nickel(0) Catalyzed Reactions

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## Compound of Interest

Compound Name: Ethenebis(triphenylphosphine)nickel(0)

Cat. No.: B12880120

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These application notes provide a detailed overview of the mechanistic aspects and practical applications of **ethenebis(triphenylphosphine)nickel(0)**,  $[\text{Ni}(\text{C}_2\text{H}_4)(\text{PPh}_3)_2]$ , in catalytic cross-coupling reactions. The information is intended for researchers in organic synthesis, catalysis, and medicinal chemistry.

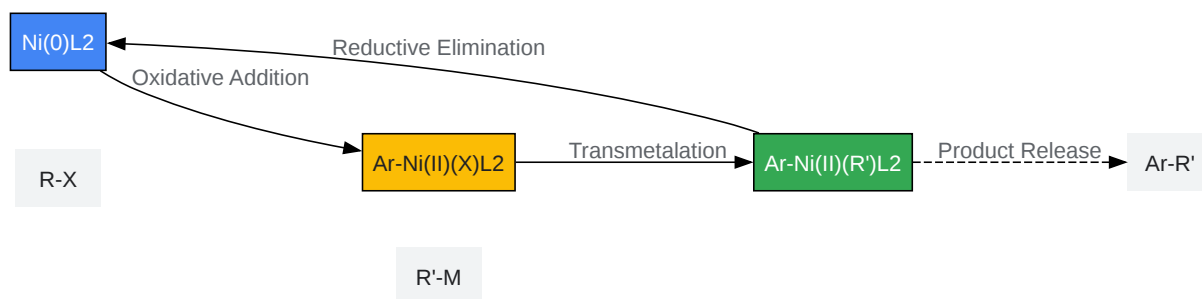
## Introduction

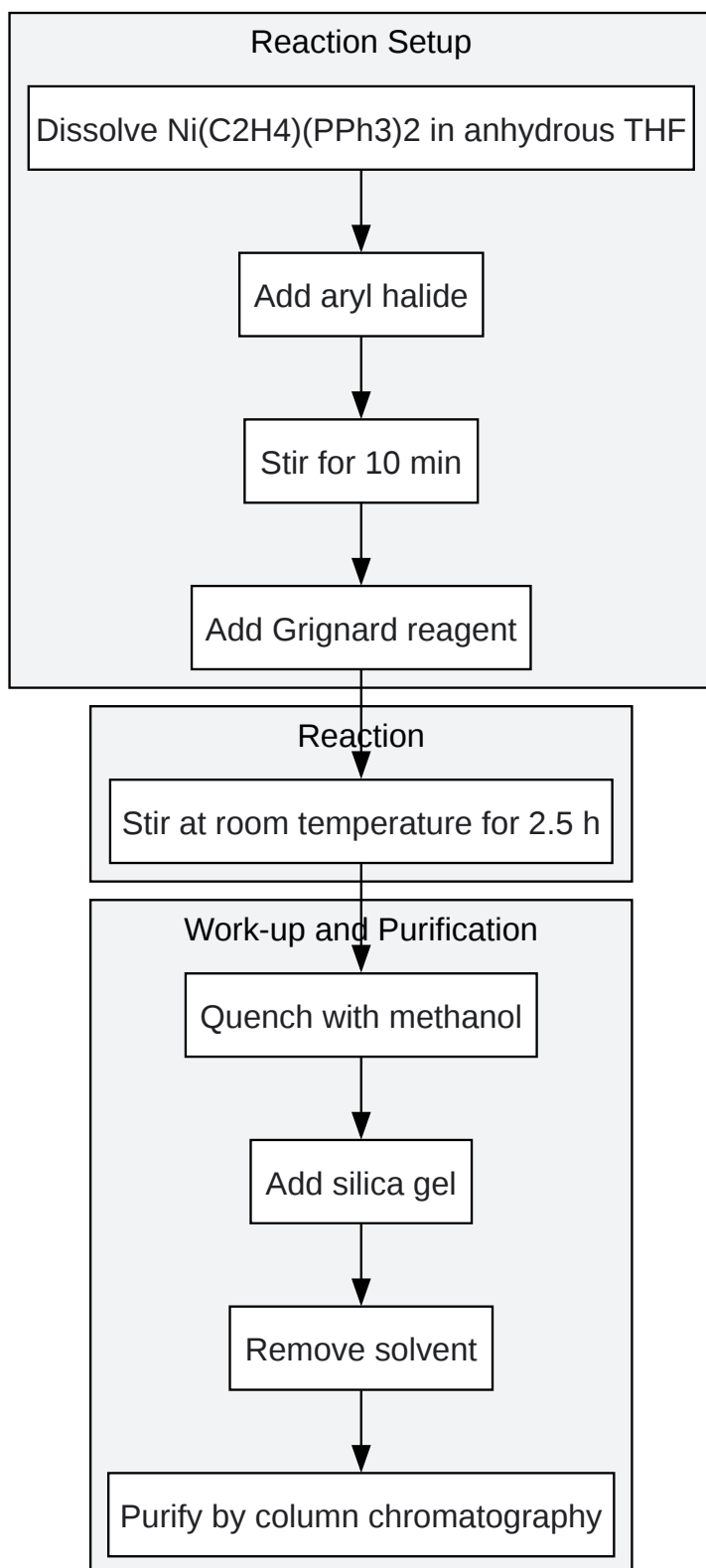
**Ethenebis(triphenylphosphine)nickel(0)** is a versatile and reactive Ni(0) precatalyst widely employed in organic synthesis. The ethylene ligand is labile and readily displaced, providing access to a coordinatively unsaturated Ni(0) species that is the active catalyst in various transformations. This complex is particularly effective in catalyzing carbon-carbon bond formation through cross-coupling reactions such as Kumada and Suzuki-Miyaura couplings. Its utility stems from the ability of the nickel center to mediate the reaction between organic electrophiles and nucleophiles, offering a cost-effective alternative to palladium-based catalysts.

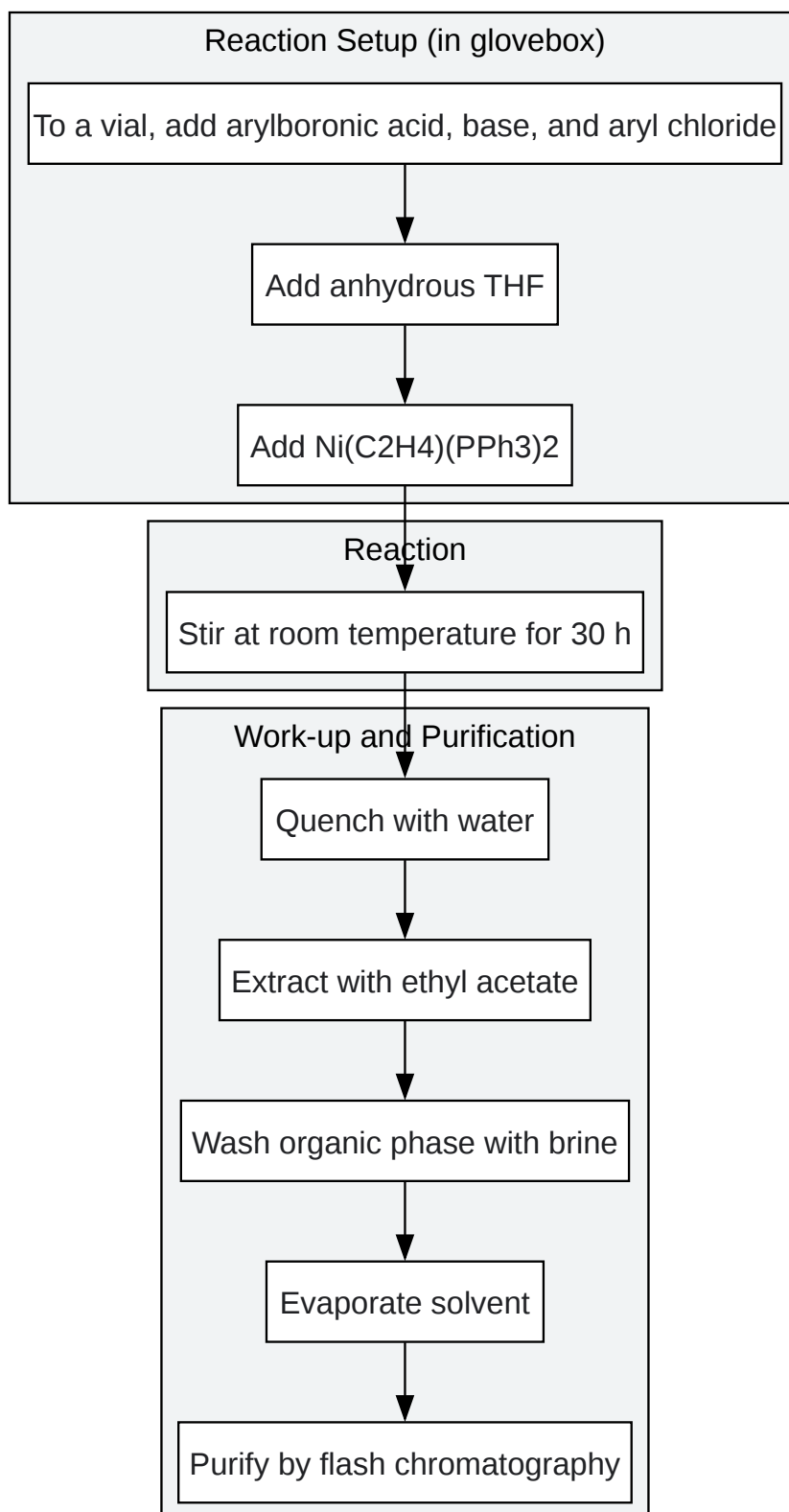
## Mechanism of Catalysis

The catalytic cycle of nickel-catalyzed cross-coupling reactions generally proceeds through a series of fundamental organometallic steps: oxidative addition, transmetalation, and reductive elimination. The specific mechanism can be influenced by the nature of the reactants and ligands, and may involve Ni(0)/Ni(II) or Ni(I)/Ni(III) catalytic cycles.

A generalized Ni(0)/Ni(II) catalytic cycle is depicted below:







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